

Safeguarding Your Research: A Comprehensive Guide to Handling N-Ethylisopropylamine

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Compound of Interest

Compound Name: **N-Ethylisopropylamine**

Cat. No.: **B046697**

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For researchers, scientists, and professionals in drug development, the safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the use of **N-Ethylisopropylamine**, ensuring that your work can proceed with the highest degree of safety and integrity. Below, you will find detailed procedural guidance, from personal protective equipment (PPE) to disposal plans, designed to be your trusted resource for laboratory safety.

Personal Protective Equipment (PPE)

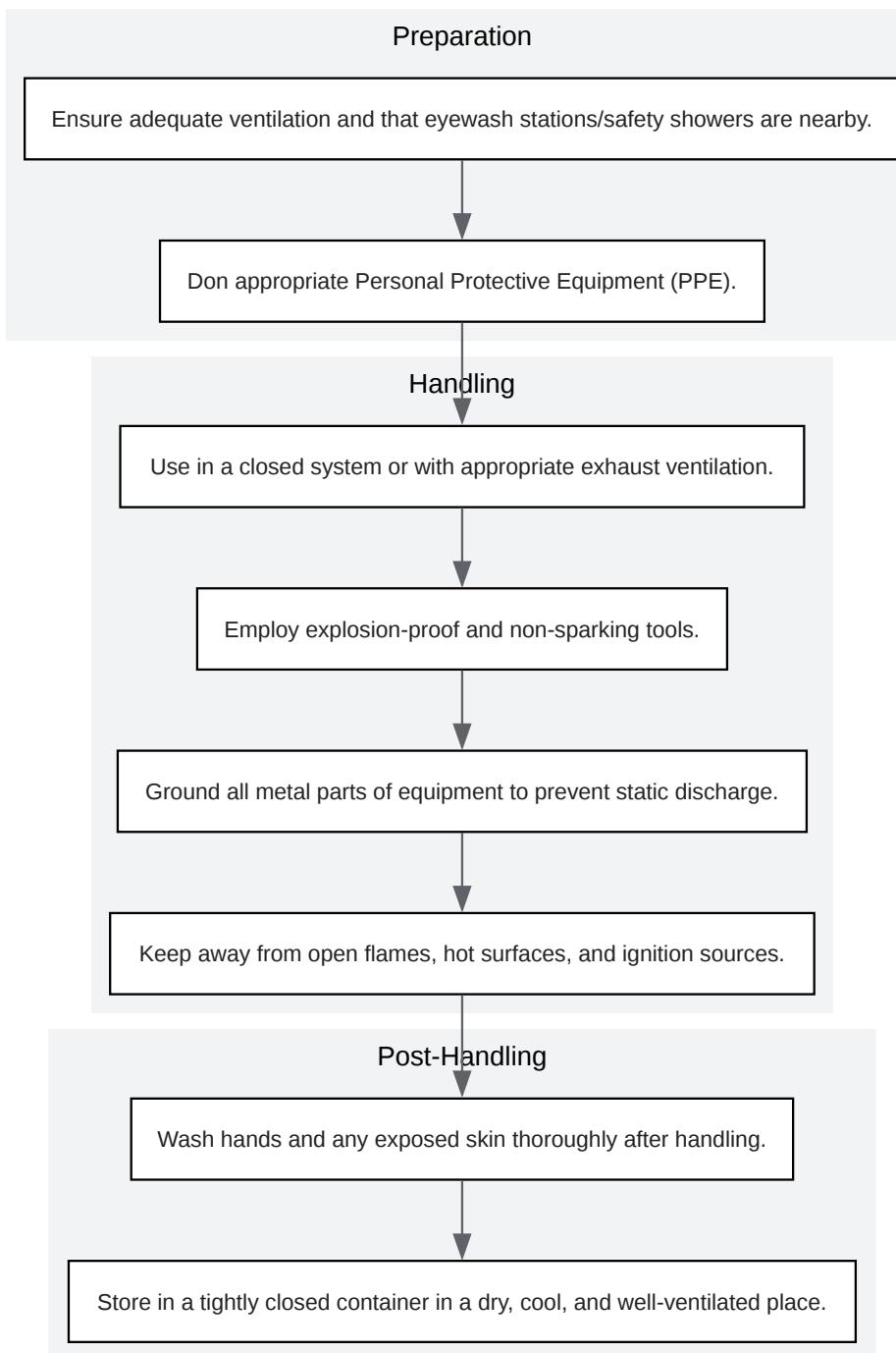
When handling N-Ethylisopropylamine, a comprehensive approach to personal protection is critical to prevent exposure. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Regulatory Standards
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Fire/flame resistant and impervious clothing is recommended.	EU Directive 89/686/EEC and the standard EN 374. [2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] Follow OSHA respirator regulations.	OSHA 29 CFR 1910.134 or European Standard EN 149. [1]

Operational Plan for Safe Handling

A systematic approach to handling **N-Ethylisopropylamine** is crucial to minimize risks. The following workflow outlines the key steps from preparation to the conclusion of your work.

Safe Handling Workflow for N-Ethylisopropylamine

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Caption: This diagram illustrates the procedural workflow for the safe handling of **N-Ethylisopropylamine**, from initial preparation to post-handling storage.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is vital.

Exposure Type	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediate medical attention is required.[1][3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Immediate medical attention is required.[3] Wash contaminated clothing before reuse.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is required.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][2]

For firefighting, use dry chemical, carbon dioxide, or alcohol-resistant foam.[2] Wear self-contained breathing apparatus if necessary.[2]

Disposal Plan

Proper disposal of **N-Ethylisopropylamine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Disposal: Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#) This should be done through a licensed professional waste disposal service.[\[4\]](#) The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
- Contaminated Packaging: Dispose of as unused product in accordance with federal and local regulations.[\[2\]](#)[\[4\]](#)

Quantitative Data

The following table provides key physical and chemical properties of **N-Ethylisopropylamine**.

Property	Value
Boiling Point	71-73 °C (lit.)
Density	0.72 g/mL at 25 °C (lit.)
Flash Point	16 °C (60.8 °F) - closed cup [5]
Refractive Index	n _{20/D} 1.392 (lit.)

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